

The Therapeutic Potential of ML365: A Technical Guide for Researchers

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Compound of Interest

Compound Name: ML365

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This technical guide provides an in-depth overview of the therapeutic potential of **ML365**, a selective inhibitor of the two-pore domain potassium channels, with a focus on its application in various disease models. This document consolidates quantitative data, detailed experimental protocols, and key signaling pathways to serve as a comprehensive resource for the scientific community.

Executive Summary

ML365 has emerged as a potent modulator of inflammatory responses through its targeted inhibition of potassium channels, primarily TWIK2 (Tandem of P-domains in a Weak Inward rectifying K⁺ channel-related K⁺ channel 2) and KCNK3/TASK1. Its mechanism of action centers on the suppression of the NLRP3 inflammasome and the NF-κB signaling pathway, both critical drivers of inflammation. Preclinical studies, predominantly in models of endotoxemia, have demonstrated the significant therapeutic potential of **ML365** in mitigating severe inflammatory responses. This guide offers a detailed exploration of the existing data and methodologies to facilitate further research and development of **ML365** as a potential therapeutic agent.

Quantitative Data on ML365 Efficacy and Pharmacokinetics

The following tables summarize the key quantitative data from in vitro and in vivo studies of **ML365**.

Table 1: In Vitro Efficacy of **ML365**

Target	Assay	Cell Type	IC50	Citation
muTWIK2	Whole-cell voltage-clamp	COS-7	4.07 ± 1.5 µM	[1]
KCNK3/TASK1	Thallium influx fluorescent assay	-	4 nM	[2]
KCNK3/TASK1	Automated electrophysiology assay	-	16 nM	[2]

Table 2: In Vivo Efficacy of **ML365** in LPS-Induced Endotoxemia Model

Animal Model	Treatment Protocol	Outcome Measures	Results	Citation
C57BL/6 mice	1, 10, 25 mg/kg ML365 (i.p.) 1h prior to 10 mg/kg LPS	Serum IL-1 β levels	Dose-dependent reduction in IL- 1 β	[1]
C57BL/6 mice	1, 10, 25 mg/kg ML365 (i.p.) 1h prior to 10 mg/kg LPS	Serum TNF- α levels	No significant decrease	[1]
C57BL/6 mice	1, 10, 25 mg/kg ML365 (i.p.) 1h prior to 10 mg/kg LPS	Inflammatory lung injury	Ameliorated	[1]

Table 3: Pharmacokinetic Properties of **ML365**

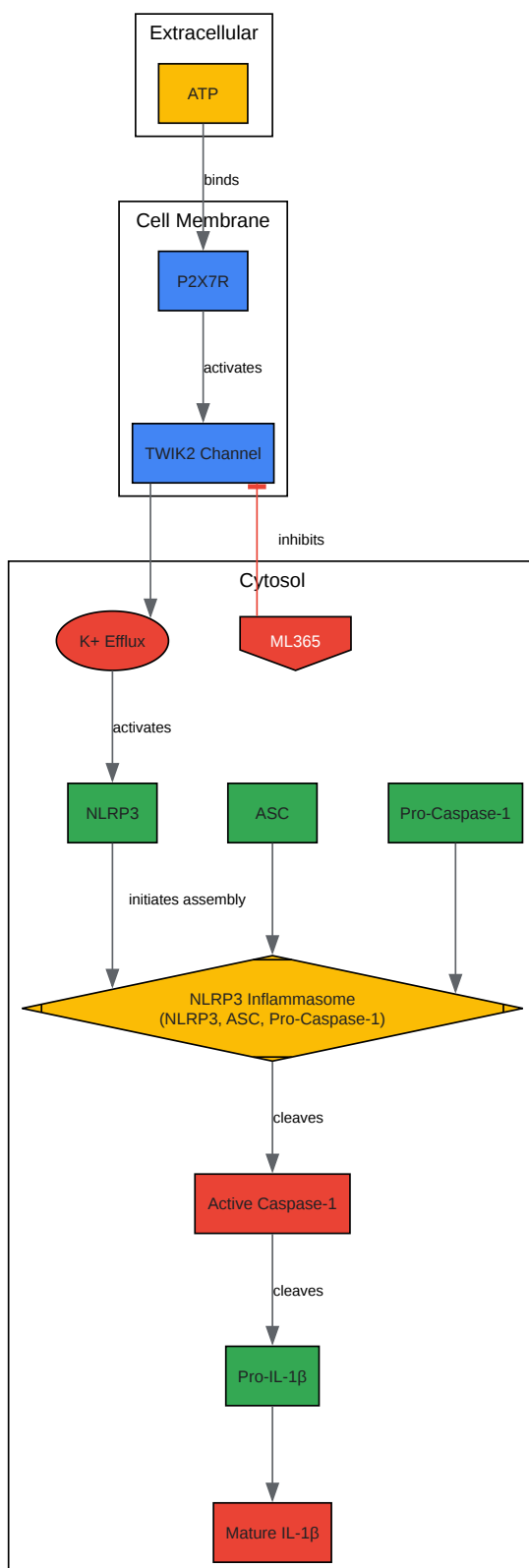
Species	Administration Route	Dose	Cmax	Half-life (t _{1/2})	Oral Bioavailability (F)	Citation
Rat	Intravenous	7 mg/kg	-	13.58 h	-	[1]
Rat	Oral	17.5 mg/kg	2005.90 ng/mL	-	22.49%	[1]

Signaling Pathways Modulated by ML365

ML365 exerts its anti-inflammatory effects by modulating two key signaling pathways: the NLRP3 inflammasome activation pathway and the NF- κ B signaling pathway.

NLRP3 Inflammasome Pathway

ML365 inhibits the TWIK2 potassium channel, which is crucial for potassium efflux, an essential upstream event for the activation of the NLRP3 inflammasome in response to ATP.[1] By blocking this channel, **ML365** prevents the assembly of the inflammasome complex, thereby inhibiting the cleavage of pro-caspase-1 to its active form and the subsequent maturation and release of the pro-inflammatory cytokine IL-1 β . [1]

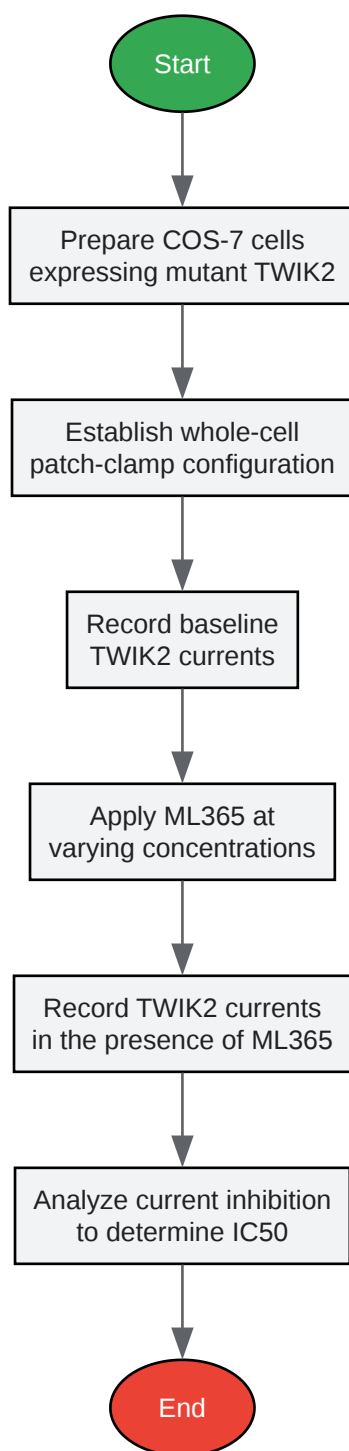


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Caption: **ML365** inhibits the TWIK2 channel, blocking NLRP3 inflammasome activation.

NF- κ B Signaling Pathway

ML365 has also been shown to inhibit the lipopolysaccharide (LPS)-induced inflammatory response by regulating the NF- κ B signaling pathway.^[3] It suppresses the release of pro-inflammatory cytokines such as TNF- α , IL-6, and IL-1 β .^[3] **ML365** achieves this by inhibiting the phosphorylation of key upstream kinases Erk, p38, and Jnk, which are involved in the activation of the NF- κ B pathway.^[3]



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References

- [1. ML365 inhibits TWIK2 channel to block ATP-induced NLRP3 inflammasome - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. ML365 inhibits lipopolysaccharide-induced inflammatory responses via the NF- \$\kappa\$ B signaling pathway - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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